

Validating the herbicidal activity of Flupyr sulfonylurea-methyl on specific weed species

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Compound of Interest

Compound Name: *Flupyr sulfonylurea-methyl*

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Comparative Efficacy of Flupyr sulfonylurea-methyl on Key Weed Species in Cereal Crops

A technical guide for researchers and agricultural scientists on the herbicidal activity of **Flupyr sulfonylurea-methyl** against *Alopecurus myosuroides*, *Galium aparine*, and *Veronica persica*, with a comparative analysis against alternative herbicides.

This guide provides a detailed comparison of the herbicidal efficacy of **Flupyr sulfonylurea-methyl**, a selective post-emergence sulfonylurea herbicide, against key grass and broadleaf weeds prevalent in cereal cultivation. The performance of **Flupyr sulfonylurea-methyl** is evaluated in comparison to other herbicidal alternatives, supported by experimental data to inform weed management strategies and future research.

Herbicidal Performance of Flupyr sulfonylurea-methyl

Flupyr sulfonylurea-methyl is a member of the sulfonylurea group of herbicides that acts by inhibiting the acetolactate synthase (ALS) enzyme, a key component in the biosynthesis of branched-chain amino acids in plants.^[1] This inhibition leads to the cessation of cell division and growth in susceptible weeds. It is primarily used for the control of broadleaf weeds in cereal crops.^{[2][3]}

Efficacy on *Alopecurus myosuroides* (Blackgrass)

Alopecurus myosuroides is a significant and often herbicide-resistant grass weed in European cereal production.^[4] Studies have shown variable efficacy of **Flupyrulfuron-methyl** on this weed, with some populations exhibiting resistance.

A study by Keshtkar et al. investigated the resistance profiles of several Danish blackgrass populations. The results indicated that while a susceptible population was controlled by **Flupyrulfuron-methyl**, two of the seven resistant populations tested also showed resistance to this active substance.^[4] In contrast, all tested resistant populations were effectively controlled by a tank-mix of mesosulfuron-methyl and iodosulfuron-methyl, suggesting it as a more reliable alternative for controlling resistant blackgrass.^[4]

Herbicide	Active Ingredient(s)	Target Weed Population	Efficacy
Flupyrulfuron-methyl	Flupyrulfuron-methyl	Susceptible <i>A. myosuroides</i>	Effective Control
Flupyrulfuron-methyl	Flupyrulfuron-methyl	Resistant <i>A. myosuroides</i> (2 of 7 populations)	Resistant
Mesosulfuron-methyl + Iodosulfuron-methyl	Mesosulfuron-methyl + Iodosulfuron-methyl	Resistant <i>A. myosuroides</i>	Effective Control ^[4]

Efficacy on *Galium aparine* (Cleavers)

Galium aparine is a competitive broadleaf weed that can significantly impact cereal yields. Research on the sensitivity of *G. aparine* to various sulfonylurea herbicides has been conducted, although direct comparative data including **Flupyrulfuron-methyl** is limited. A study on the sensitivity of *G. aparine* to different sulfonylureas showed that a combination of florasulam and tribenuron-methyl provided high and sustained control.^[4] Another study reported that some populations of *G. aparine* have shown resistance to ALS-inhibiting herbicides like chlorsulfuron and tribenuron.^[1] While specific comparative data for **Flupyrulfuron-methyl** was not found in the reviewed literature, its classification as a sulfonylurea herbicide suggests it would have activity on susceptible biotypes.

Herbicide	Active Ingredient(s)	Target Weed	Efficacy
Flupyr sulphon-methyl	Flupyr sulphon-methyl	G. aparine	Data not available in direct comparison
Florasulam + Tribenuron-methyl	Florasulam + Tribenuron-methyl	G. aparine	High efficacy[4]
Metsulfuron-methyl + Diflufenican	Metsulfuron-methyl + Diflufenican	G. aparine	Moderate efficacy (70% control at 39 days)[4]
Tribenuron-methyl + Mecoprop-p	Tribenuron-methyl + Mecoprop-p	ALS-resistant G. aparine	Effective Control[1]

Efficacy on *Veronica persica* (Persian Speedwell)

Veronica persica is a common broadleaf weed in winter cereals. Studies evaluating the efficacy of various herbicides on this weed have shown that it can be controlled by several active ingredients. One study demonstrated that a tank-mix of triasulfuron and dicamba at a rate of 150 g/ha provided significant control of *Veronica* species.[5][6] Another study highlighted the effectiveness of metazachlor in pre-emergence applications, though its efficacy decreased over time. Direct comparative data for **Flupyr sulphon-methyl** on *V. persica* was not available in the reviewed literature.

Herbicide	Active Ingredient(s)	Target Weed	Efficacy
Flupyr sulphon-methyl	Flupyr sulphon-methyl	<i>V. persica</i>	Data not available in direct comparison
Triasulfuron + Dicamba	Triasulfuron + Dicamba	<i>Veronica</i> spp.	Significant control at 150 g/ha[5][6]
Tribenuron-methyl	Tribenuron-methyl	<i>Veronica</i> spp.	Less effective than Triasulfuron + Dicamba[5][6]
Metazachlor	Metazachlor	<i>V. persica</i> (Pre-emergence)	81.8% control after 28 days

Experimental Protocols

The data presented in this guide are based on established methodologies for herbicide efficacy testing. The following protocols are representative of the experimental designs used in the cited studies.

Whole-Plant Dose-Response Bioassay (for *A. myosuroides*)

This protocol is adapted from the study by Keshtkar et al. on blackgrass resistance.[\[4\]](#)

- **Plant Material:** Seeds from susceptible and putative resistant weed populations are collected and sown in pots.
- **Growth Conditions:** Plants are grown in a greenhouse under controlled temperature and light conditions.
- **Herbicide Application:** Herbicides are applied at various doses when the plants reach the 3- to 4-leaf stage. A precision pot sprayer is used to ensure uniform application.
- **Data Collection:** Four weeks after treatment, the foliage fresh weight of the plants is measured.
- **Statistical Analysis:** The data are subjected to a dose-response analysis to determine the herbicide rate that causes a 50% reduction in plant growth (ED50). Resistance indices are calculated by dividing the ED50 of the resistant population by the ED50 of the susceptible population.

Field Efficacy Trial (General Protocol)

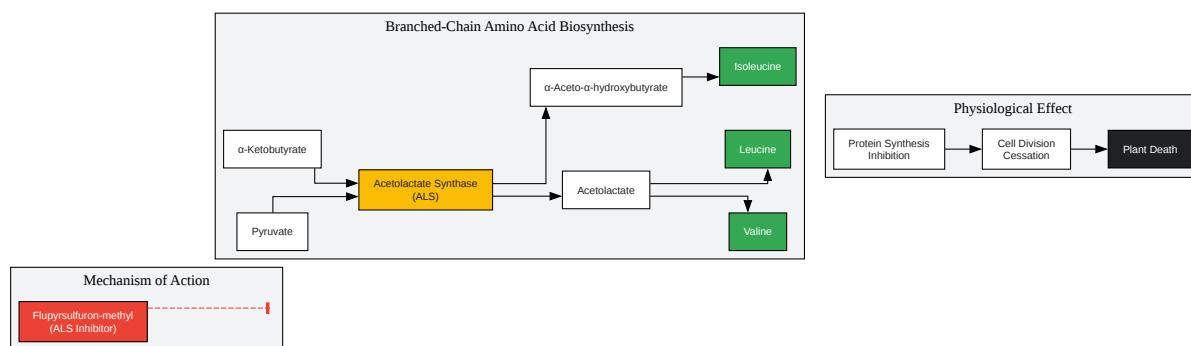
This protocol is a generalized representation of field trials for broadleaf weed control.

- **Experimental Design:** A randomized complete block design with three to four replications is typically used.
- **Plot Establishment:** Plots of a standardized size (e.g., 2m x 10m) are established in a field with a natural and uniform infestation of the target weed species.

- Treatments: Treatments include an untreated control, **Flupyrifuron-methyl** at various application rates, and one or more alternative herbicides for comparison.
- Application: Herbicides are applied post-emergence at the recommended crop and weed growth stage using a calibrated plot sprayer.
- Assessment: Weed control efficacy is assessed visually at set intervals after application (e.g., 14, 28, and 56 days) as a percentage of the untreated control. Weed biomass can also be collected from a defined area within each plot and dried to determine the reduction in dry weight.
- Statistical Analysis: Data are analyzed using Analysis of Variance (ANOVA) to determine significant differences between treatments.

Visualizations

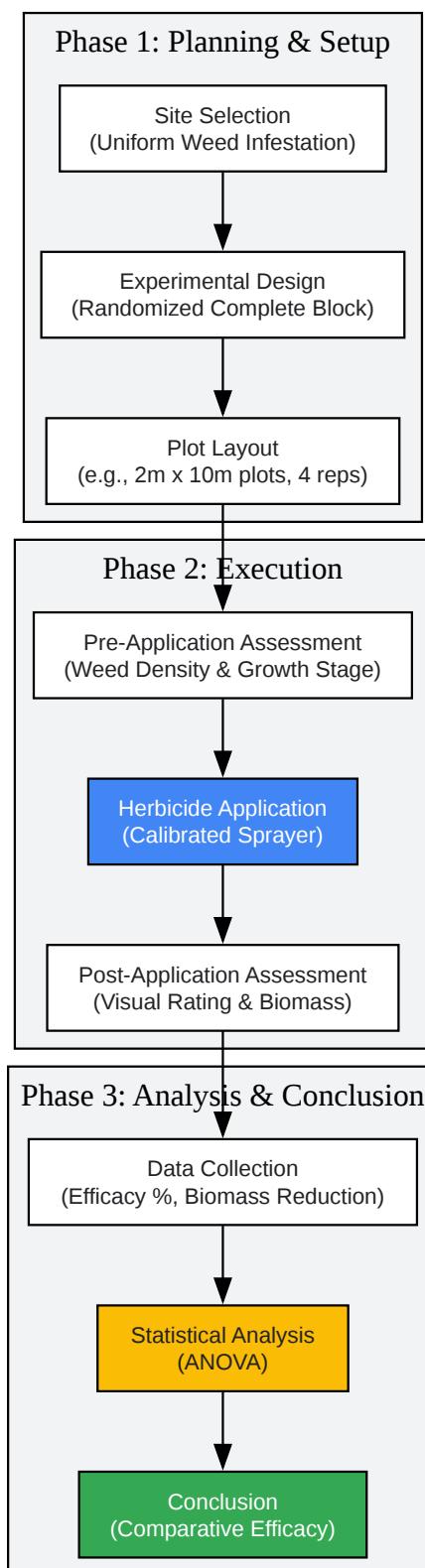
Signaling Pathway of ALS Inhibition



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Caption: Mechanism of action of **Flupyralsulfuron-methyl** via inhibition of the ALS enzyme.

Experimental Workflow for Herbicide Efficacy Trial



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Caption: General workflow for a field-based herbicide efficacy trial.

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